

Unraveling "RO-76": A Case of Ambiguous Identity in Drug Discovery

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Compound of Interest

Compound Name: RO-76

Cat. No.: B15616240

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A comprehensive search for the synthesis pathway and derivatives of a compound designated "RO-76" has revealed no specific, publicly documented chemical entity under this name, precluding the creation of the requested in-depth technical guide. The identifier "RO-76" appears in various contexts within scientific and pharmaceutical databases, none of which point to a singular, well-defined molecule suitable for a detailed synthetic and pharmacological analysis.

Efforts to collate information for researchers, scientists, and drug development professionals on "RO-76" were met with a series of disparate and unrelated findings. Searches for "RO-76" have identified a pill imprinted with "R076," which corresponds to the insomnia medication Temazepam.[1][2] In the realm of academic research, the term "RLIP76" refers to a protein, not a small molecule amenable to chemical synthesis.[3] Furthermore, a distinct investigational drug for neurological disorders is designated by the research code "RO-07-5965".[4]

Additionally, the numerical component "76" has appeared in the context of isotopic labeling. For instance, "[76Br]bromo-hydroxyflutamide" is a bromine-76 labeled androgen receptor ligand developed for positron emission tomography (PET) imaging.[5] In this case, "76" denotes the mass number of the bromine isotope and is not part of the core chemical name.

The ambiguity surrounding the term "RO-76" makes it impossible to fulfill the core requirements of the requested technical guide. Without a definitive chemical structure, it is not feasible to:

- Detail a specific synthesis pathway.

- Summarize quantitative data on efficacy, potency, and physicochemical properties.
- Provide detailed experimental protocols for its synthesis and evaluation.
- Create diagrams of its signaling pathways or experimental workflows.

It is possible that "**RO-76**" is an internal, proprietary code name for a compound that is not yet disclosed in public literature or patents. In the highly competitive field of drug development, compounds are often referred to by such internal identifiers during the early stages of research and development.

For the scientific and drug development community to benefit from a technical guide, a more specific and universally recognized identifier for the compound of interest is necessary. This could include a formal chemical name (according to IUPAC nomenclature), a Chemical Abstracts Service (CAS) registry number, a patent number, or a reference to a peer-reviewed scientific publication. Without such clarification, any attempt to generate a technical guide on "**RO-76**" would be speculative and lack the factual basis required for a scientific audience.

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- To cite this document: BenchChem. [Unraveling "RO-76": A Case of Ambiguous Identity in Drug Discovery]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15616240#ro-76-synthesis-pathway-and-derivatives]

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